Advanced Forced Degradation Protocol for Efavirenz: Impurity Profiling & Pathway Elucidation

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Compound of Interest

Compound Name:	*Efavirenz amino alcohol methyl carbamate*
CAS No.:	*211563-40-5*
Cat. No.:	*B020156*

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Executive Summary

This technical guide provides a rigorous, self-validating protocol for the forced degradation (stress testing) of Efavirenz (EFV), a non-nucleoside reverse transcriptase inhibitor (NNRTI). Unlike generic stability templates, this protocol is engineered specifically for the chemical susceptibilities of the benzoxazinone core and the cyclopropylethynyl moiety.

The guide details the identification of critical impurities—specifically USP Impurity A (Amino Alcohol), USP Impurity C (Quinoline Analog), and photolytic degradants—using a stability-indicating HPLC-UV/MS method. It adheres to ICH Q1A(R2) and Q1B regulatory standards.

Chemical Basis of Degradation

To design an effective stress study, one must first understand the molecule's intrinsic vulnerabilities.

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- Molecule: Efavirenz
- IUPAC Name: (S)-6-chloro-4-(cyclopropylethynyl)-1,4-dihydro-4-(trifluoromethyl)-2H-3,1-benzoxazin-2-one.
- Key Functional Groups & Risks:
  - Cyclic Carbamate (Benzoxazinone ring): Highly susceptible to hydrolytic ring opening, particularly under alkaline conditions. This is the primary degradation pathway.
  - Cyclopropylethynyl Group: Susceptible to photolytic rearrangement and oxidation, leading to ring expansion or cleavage.
  - Trifluoromethyl Group: Generally stable but influences the pKa and lipophilicity, affecting chromatographic retention.

Strategic Experimental Protocol

Safety Note: Efavirenz is a potent antiretroviral.[1][2] All handling must occur in a biosafety cabinet or fume hood with appropriate PPE.

3.1 Stock Solution Preparation

- Solvent Selection: Methanol (MeOH) or Acetonitrile (ACN). Note: Avoid Ethanol if possible to prevent transesterification artifacts (Impurity L).
- Concentration: Prepare a 1.0 mg/mL stock solution in Methanol.

3.2 Stress Conditions (The "Stress Matrix")

The goal is to achieve 5–20% degradation. If degradation exceeds 20%, repeat with milder conditions to prevent secondary degradation products from obscuring the primary pathway.

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Stress Type	Condition	Duration	Target Pathway
Hydrolytic (Acid)	1N HCl, 60°C	2–6 Hours	Hydrolysis of carbamate to Amino Alcohol (Impurity A).
Hydrolytic (Base)	0.1N NaOH, Ambient	15–60 Mins	Rapid Ring opening. Caution: EFV is extremely labile in base.
Oxidative	3% H_2O_2, Ambient	24 Hours	Radical attack on alkyne/aromatic ring. (EFV is relatively stable).
Thermal	80°C (Solid State)	7 Days	Pyrolysis, rearrangement.
Photolytic	UV (200-400 nm)	1.2M Lux hrs	Rearrangement of cyclopropyl-alkyne (Impurity B/D).

3.3 Detailed Workflows

A. Acid Hydrolysis Protocol

- Transfer 5.0 mL of Stock Solution to a 20 mL volumetric flask.
- Add 5.0 mL of 1N HCl.
- Reflux at 60°C for 4 hours.
- Cool to room temperature.
- Neutralize with 5.0 mL of 1N NaOH (Critical for column safety).
- Dilute to volume with Mobile Phase.

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B. Alkaline Hydrolysis Protocol (Critical Control) Expert Insight: Efavirenz degrades rapidly in base. Do not heat initially.

- Transfer 5.0 mL of Stock Solution to a 20 mL flask.
- Add 5.0 mL of 0.1N NaOH.
- Keep at Ambient Temperature for 30 minutes.
- Checkpoint: Inject a small aliquot. If degradation <5%, heat to 40°C for 1 hour.
- Neutralize with 5.0 mL of 0.1N HCl.

C. Photolytic Stress (ICH Q1B)

- Prepare two quartz cuvettes/vials with Stock Solution.
- Wrap one in aluminum foil (Dark Control).
- Expose the other to a photostability chamber (Cool White Fluorescent + Near UV) for 1.2 million lux hours and 200 Wh/m² UV energy.
- Analyze both simultaneously to differentiate thermal vs. photo-degradation.

Analytical Methodology (LC-MS Compatible)

This method separates the API from its polar hydrolytic degradants and non-polar photolytic products.

- Instrument: HPLC or UHPLC coupled with PDA and Single Quad/Q-TOF MS.
- Column: Agilent Zorbax Eclipse XDB-C18 (150 mm x 4.6 mm, 3.5 µm) or equivalent.
- Mobile Phase A: 10 mM Ammonium Acetate (pH 3.5 adjusted with Acetic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 1.0 mL/min.

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- Detection: UV at 247 nm (Max absorption for EFV).
- MS Conditions: ESI Negative Mode (EFV ionizes best in negative mode due to the -NH-CO- group).
  - Source Temp: 350°C
  - Capillary Voltage: 3000 V
  - Mass Range: 100–600 m/z

Gradient Program:

Time (min)	% Mobile Phase B
0.0	**40%**
15.0	90%
20.0	90%
20.1	40%

| 25.0 | 40% (Re-equilibration) |

Results & Discussion: Degradation Pathways

Hydrolytic Pathway (The "Ring Opening")

Under acidic and basic conditions, the cyclic carbamate ring opens.

- Primary Degradant:USP Impurity A (Efavirenz Amino Alcohol).
- Mechanism: Nucleophilic attack on the carbonyl carbon of the benzoxazinone ring.
- Secondary Degradant: Under extreme conditions (high pH + heat), Impurity A can dehydrate/rearrange to form USP Impurity C (Quinoline Analog).

Photolytic Pathway

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Light exposure excites the cyclopropylethynyl moiety.

- Primary Degradants:USP Impurity B (trans-isomer) and Impurity D (cis-isomer) of the pent-3-ene-1-yne analog.
- Mechanism: Photodecarbonylation and rearrangement of the cyclopropyl ring.

Quantitative Impurity Profile

The following table summarizes the expected impurities based on the stress conditions described.

USP Code	Common Name	Chemical Structure Description	Stress Origin	RRT (Approx)
API	Efavirenz	Benzoxazinone parent	N/A	1.00
Impurity A	Amino Alcohol	Open ring: (S)-2-(2-amino-5-chlorophenyl)-...	Acid/Base	0.65
Impurity C	Quinoline Analog	6-chloro-2-cyclopropyl-4-(trifluoromethyl)quinoline	Extreme Base	1.25
Impurity B	Pent-3-ene-1-yne (trans)	Linear alkyne rearrangement	Photolytic	1.10
Impurity D	Pent-3-ene-1-yne (cis)	Linear alkyne rearrangement	Photolytic	1.15

Visualization of Pathways[2][3]

Diagram 1: Forced Degradation Workflow

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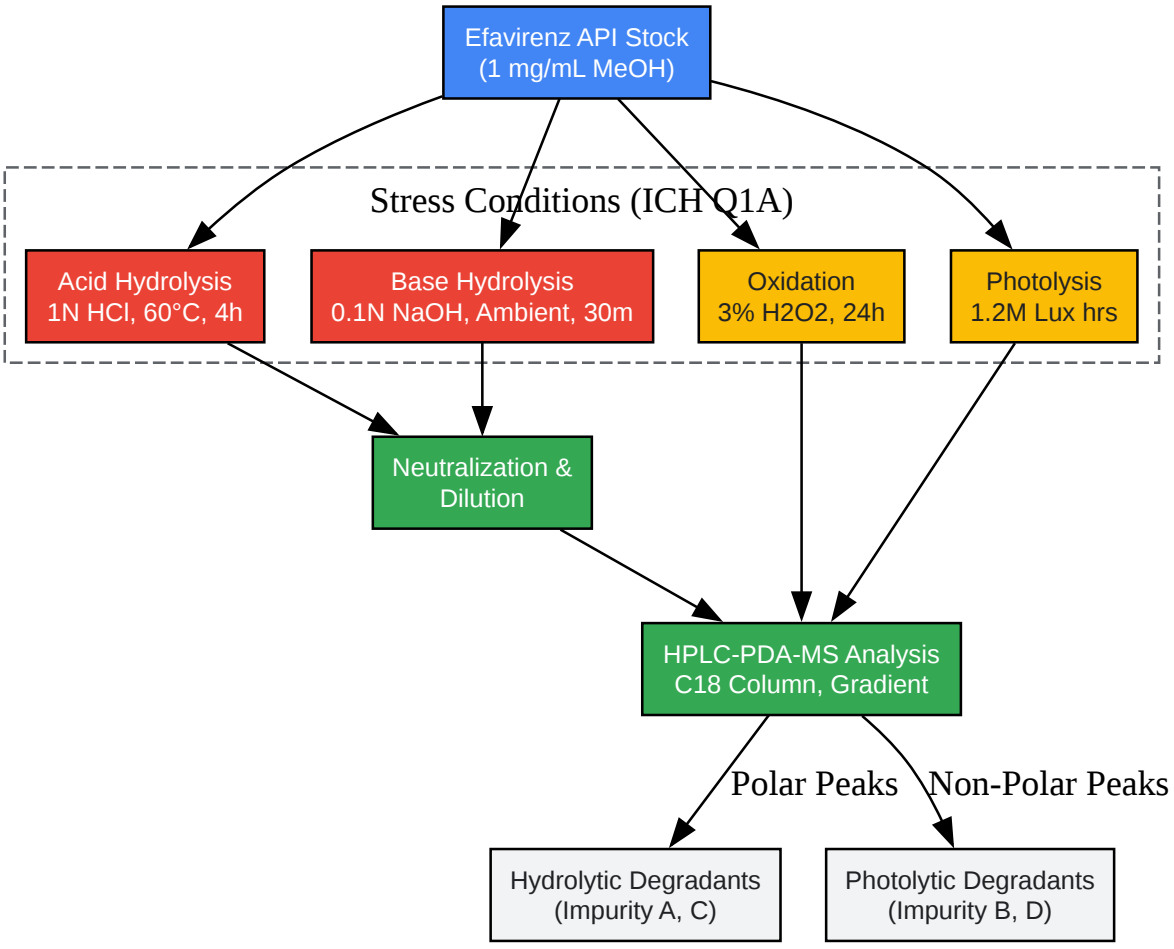

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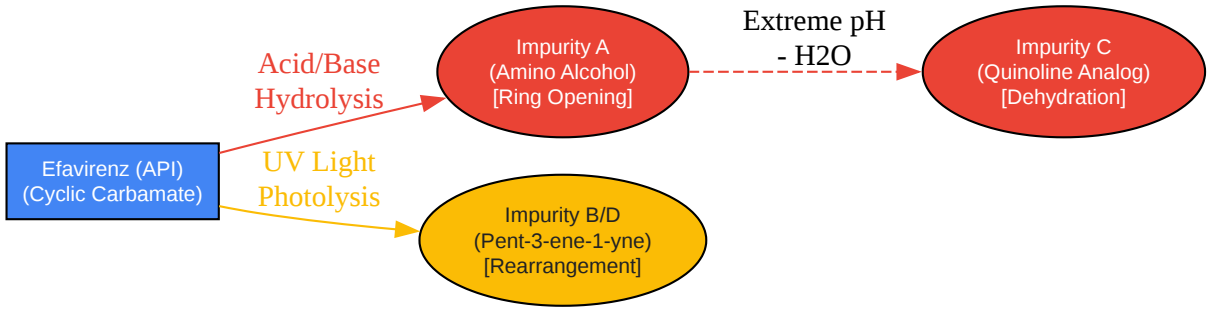
Caption: Workflow for Efavirenz forced degradation, highlighting the critical neutralization step for hydrolytic samples.

Diagram 2: Chemical Degradation Pathway



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Caption: Primary degradation pathways of Efavirenz. Hydrolysis yields Impurity A; Photolysis yields Impurities B & D.

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